

YM-230888: Comprehensive Guidelines for Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: YM-230888

Cat. No.: B15620582

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and storage of **YM-230888** stock solutions, ensuring optimal integrity and performance in experimental settings. **YM-230888** is a selective antagonist of the metabotropic glutamate receptor 1 (mGluR1), a key target in neuroscience research and drug development.

Quantitative Data Summary

Accurate and consistent preparation of **YM-230888** solutions is critical for reproducible experimental results. The following table summarizes the key physical and chemical properties of **YM-230888**.

Parameter	Value	Source
Molecular Weight	360.52 g/mol	
CAS Number	446257-23-4	
Purity	≥99%	
Solubility in DMSO	Soluble to 100 mM	
Solubility in Ethanol	Soluble to 100 mM	

Experimental Protocols

This section outlines the detailed methodology for preparing a **YM-230888** stock solution. It is imperative to use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, during handling.

Materials

- **YM-230888** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Stock Solution Preparation Protocol (e.g., 10 mM in DMSO)

- **Pre-weighing Preparations:** Before handling the compound, ensure the analytical balance is calibrated and located in a chemical fume hood to minimize inhalation exposure.

- Weighing **YM-230888**: Carefully weigh the desired amount of **YM-230888** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.605 mg of **YM-230888** (Molecular Weight = 360.52).
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 360.52 \text{ g/mol} = 0.003605 \text{ g} = 3.605 \text{ mg}$
- Solvent Addition: Add the calculated amount of **YM-230888** to a sterile microcentrifuge tube. Using a calibrated pipette, add the appropriate volume of DMSO (in this example, 1 mL) to the tube.
- Dissolution: Tightly cap the tube and vortex the solution until the **YM-230888** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name (**YM-230888**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.

Storage and Stability

Proper storage is crucial to maintain the stability and activity of the **YM-230888** stock solution.

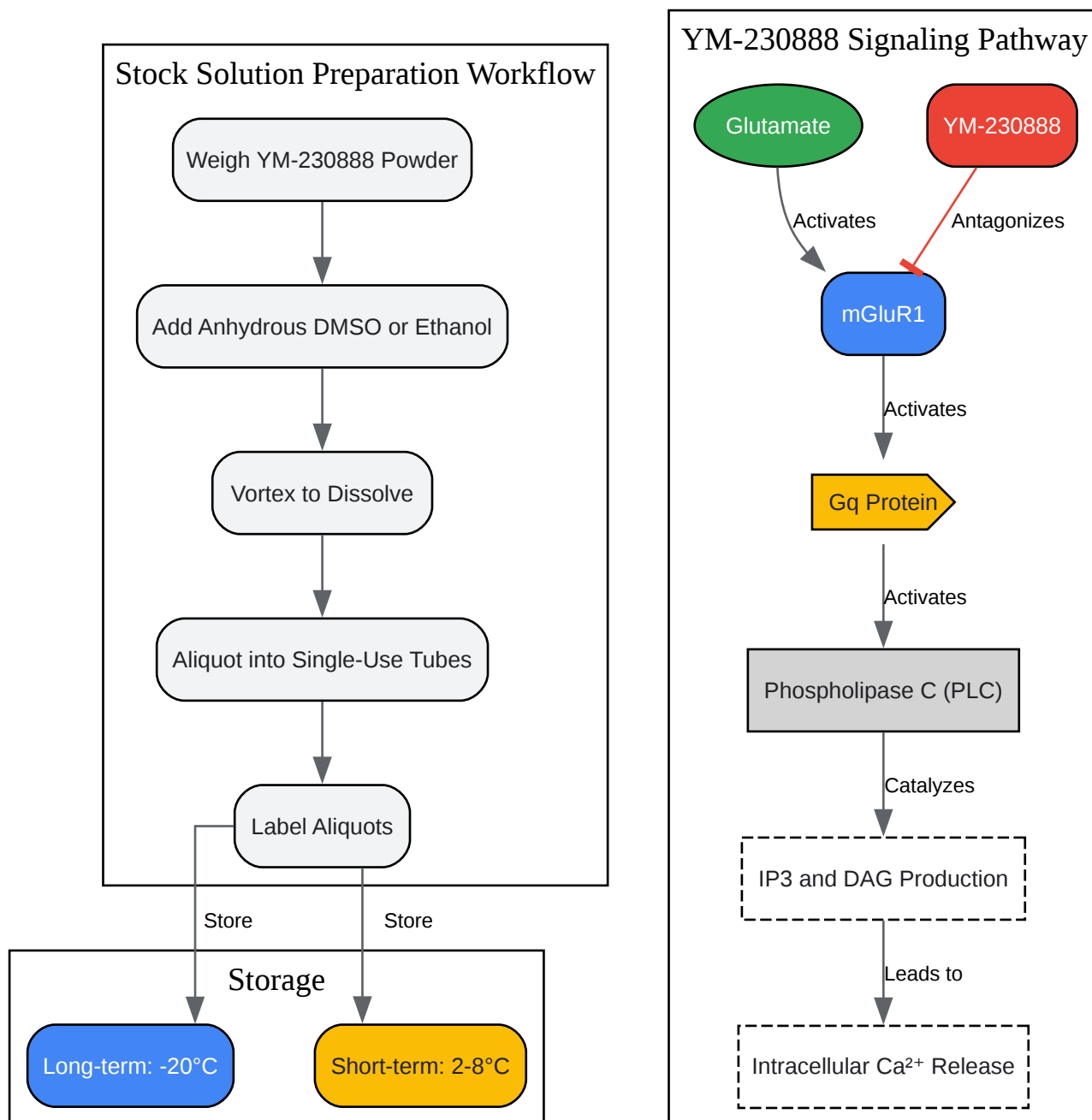
Storage Condition	Recommendation
Long-term Storage	Store at -20°C for several months.
Short-term Storage	Can be stored at 2-8°C for a few days.
Room Temperature	Some suppliers indicate storage at room temperature is possible, but for optimal long-term stability, colder temperatures are recommended.

Note on Stability: While some sources suggest room temperature storage, long-term storage at -20°C is generally recommended to prevent degradation.^[1] Avoid repeated freeze-thaw cycles,

as this can impact the stability of the compound.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for stock solution preparation and the signaling pathway of **YM-230888**.



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References

- 1. [biocrick.com](https://www.biocrick.com) [[biocrick.com](https://www.biocrick.com)]
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